

12-Deoxy Roxithromycin: A Technical Overview of its Origin and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 12-Deoxy Roxithromycin

Cat. No.: B15351447

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

12-Deoxy Roxithromycin, a derivative of the macrolide antibiotic roxithromycin, is primarily recognized as a reference standard for impurity profiling in the manufacturing of its parent compound. While specific literature detailing its initial discovery, including the researchers, institution, and date of first synthesis, is not readily available in the public domain, its chemical structure suggests a logical synthetic pathway originating from Erythromycin B (12-Deoxyerythromycin A). This technical guide consolidates the available chemical and physical data for **12-Deoxy Roxithromycin** and outlines a plausible synthetic route based on established macrolide chemistry. Furthermore, it provides context by detailing the known biological activity and signaling pathways of the parent compound, roxithromycin, as no specific biological data for the 12-deoxy derivative has been found in the reviewed literature.

Introduction

Roxithromycin, a semi-synthetic macrolide antibiotic, was first marketed in 1987. It is a derivative of erythromycin, modified to improve its stability in acidic conditions and enhance its pharmacokinetic profile. The synthesis of roxithromycin and its analogues has led to the identification of various related substances and potential impurities. **12-Deoxy Roxithromycin**, chemically known as (9E)-12-Deoxy-9-[O-[(2-methoxyethoxy)methyl]oxime] Erythromycin, is one such compound. Its structural similarity to roxithromycin, with the exception of the absence of a hydroxyl group at the 12-position of the macrolide ring, points to its likely origin as a

synthetic derivative or a byproduct in the synthesis of roxithromycin from a 12-deoxy erythromycin precursor.

Physicochemical Properties

Quantitative data for **12-Deoxy Roxithromycin** is summarized in the table below. This information is primarily sourced from suppliers of chemical reference standards.

Property	Value	Reference
Chemical Formula	C ₄₁ H ₇₆ N ₂ O ₁₄	[1]
Molecular Weight	821.05 g/mol	[1]
CAS Number	425365-65-7	[1]
Appearance	Neat	[1]

Plausible Synthesis Pathway

While a specific, detailed experimental protocol for the synthesis of **12-Deoxy Roxithromycin** is not available in the reviewed literature, a plausible pathway can be constructed based on the known chemistry of macrolides. The synthesis would likely proceed in two main stages:

- Oximation of Erythromycin B (12-Deoxyerythromycin A): The starting material would be Erythromycin B, which is erythromycin A lacking the C-12 hydroxyl group. The ketone at the C-9 position of Erythromycin B would be converted to an oxime.
- Alkylation of the Oxime: The resulting 12-Deoxyerythromycin 9-Oxime would then be alkylated with 2-(methoxyethoxy)methyl chloride (MEM-Cl) to yield **12-Deoxy Roxithromycin**.

Below are generalized experimental protocols for these steps, adapted from procedures for the synthesis of roxithromycin from erythromycin A.

Experimental Protocol: Oximation of Erythromycin B

This protocol is adapted from the synthesis of Erythromycin A oxime.

Materials:

- Erythromycin B (12-Deoxyerythromycin A)
- Hydroxylamine hydrochloride
- Sodium bicarbonate
- Methanol
- Water
- Ethyl acetate

Procedure:

- Dissolve Erythromycin B in methanol.
- Add hydroxylamine hydrochloride and sodium bicarbonate to the solution.
- Reflux the mixture for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and pour it into ice water.
- Extract the aqueous mixture with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 12-Deoxyerythromycin 9-Oxime.
- Purify the crude product by recrystallization or column chromatography.

Experimental Protocol: Alkylation of 12-Deoxyerythromycin 9-Oxime

This protocol is a general procedure for the O-alkylation of erythromycin oximes.

Materials:

- 12-Deoxyerythromycin 9-Oxime
- 2-(methoxyethoxy)methyl chloride (MEM-Cl)
- Sodium hydride (or another suitable base)
- Anhydrous N,N-dimethylformamide (DMF)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine

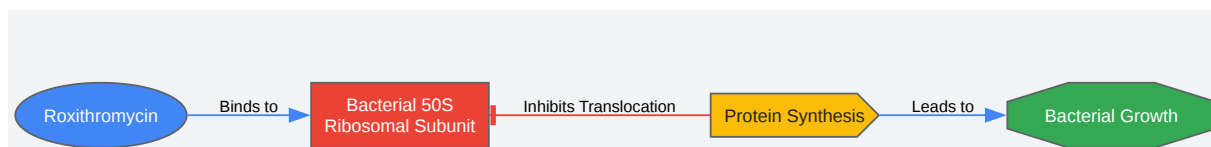
Procedure:

- Dissolve 12-Deoxyerythromycin 9-Oxime in anhydrous DMF under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath and add sodium hydride portion-wise.
- Stir the mixture at 0°C for 30-60 minutes.
- Add 2-(methoxyethoxy)methyl chloride dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir overnight, monitoring by TLC.
- Quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Extract the mixture with ethyl acetate.
- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain **12-Deoxy Roxithromycin**.

Biological Activity and Signaling Pathways (of Roxithromycin)

As no specific biological activity data for **12-Deoxy Roxithromycin** has been identified, the known activity of its parent compound, roxithromycin, is presented here for context.

Roxithromycin is a macrolide antibiotic that inhibits bacterial protein synthesis by binding to the 50S ribosomal subunit. This binding interferes with the translocation of peptides, thereby halting bacterial growth.

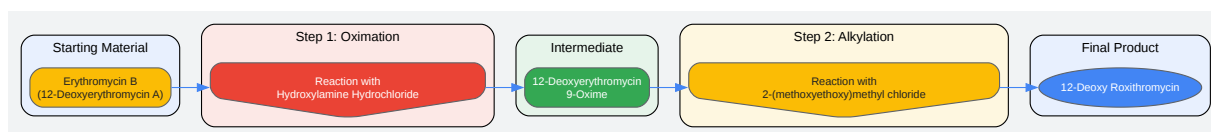


[Click to download full resolution via product page](#)

Caption: Mechanism of action of Roxithromycin.

Synthetic Workflow

The plausible synthetic pathway for **12-Deoxy Roxithromycin** is visualized below.



[Click to download full resolution via product page](#)

Caption: Plausible synthetic workflow for **12-Deoxy Roxithromycin**.

Conclusion

12-Deoxy Roxithromycin is a known derivative of roxithromycin, though information regarding its specific discovery and biological profile is scarce in publicly accessible scientific literature. Its primary role appears to be that of a reference standard for analytical purposes. The synthetic pathway outlined in this document, proceeding from Erythromycin B, represents a

chemically logical and feasible route to its production. Further research would be required to elucidate any unique biological activities or pharmacological properties of this specific macrolide derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 12-Deoxyerythromycin 9-Oxime | CAS No- 53274-43-4 | Simson Pharma Limited [simsonpharma.com]
- To cite this document: BenchChem. [12-Deoxy Roxithromycin: A Technical Overview of its Origin and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15351447#12-deoxy-roxithromycin-discovery-and-origin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com